

2-Bromo-1,4-dichlorobenzene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1,4-dichlorobenzene

Cat. No.: B150605

[Get Quote](#)

Technical Guide: 2-Bromo-1,4-dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Bromo-1,4-dichlorobenzene**, a halogenated aromatic compound with applications in organic synthesis and as a building block for pharmaceuticals and other complex molecules.

Chemical Identity and Properties

2-Bromo-1,4-dichlorobenzene is a substituted benzene ring with one bromine and two chlorine atoms. Its chemical structure and properties are summarized below.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C6H3BrCl2 | [1][2] |
| Molecular Weight | 225.89 g/mol | [1][2] |
| IUPAC Name | 2-bromo-1,4-dichlorobenzene | [1][2] |
| CAS Number | 1435-50-3 | [1][2] |
| Appearance | White to light yellow crystalline powder | [3] |
| Melting Point | 32-36 °C | [3][4] |
| Boiling Point | 241.7 °C at 760 mmHg | [5] |
| Solubility | Insoluble in water; soluble in organic solvents like ethanol and acetone | [6] |

Experimental Protocol: Synthesis of 2-Bromo-1,4-dichlorobenzene

This section details a common method for the synthesis of **2-Bromo-1,4-dichlorobenzene** from 1,4-dichlorobenzene.

Materials:

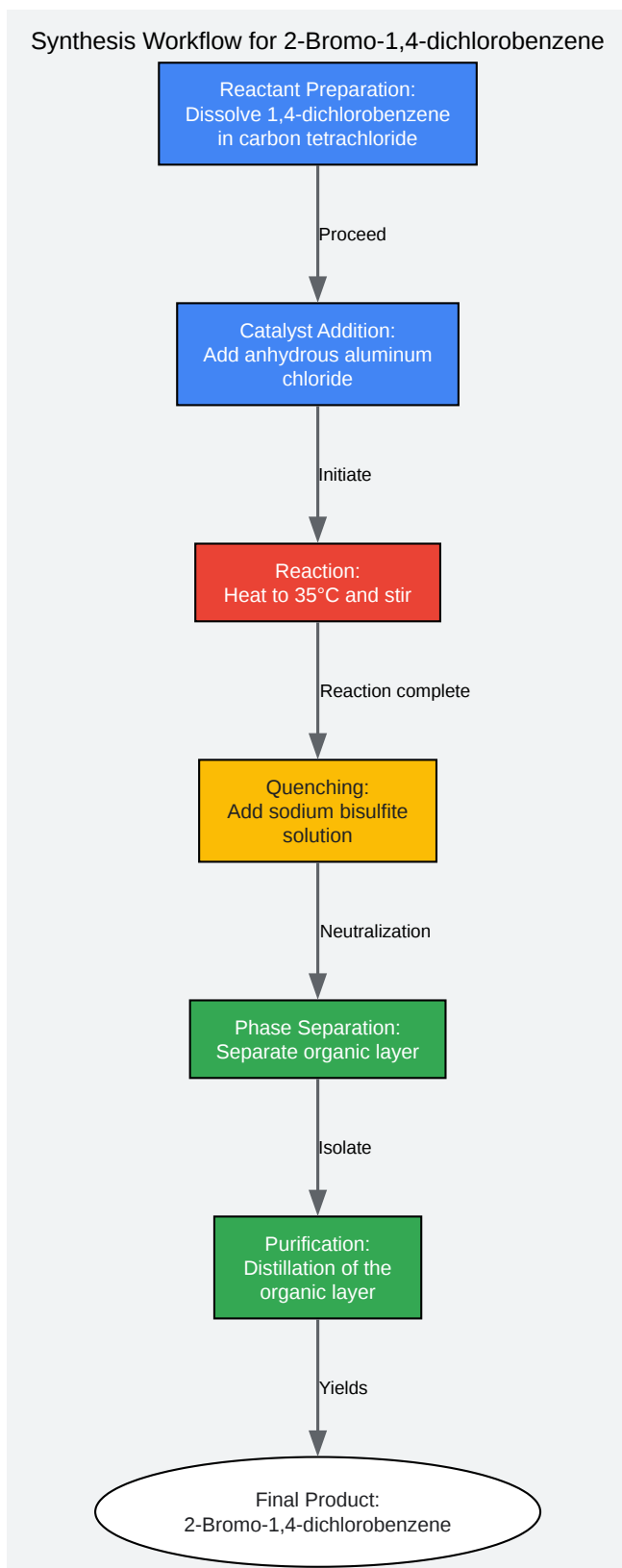
- 1,4-dichlorobenzene (1.00 mol, 147.0 g)
- Carbon tetrachloride (515 g)
- Anhydrous aluminum chloride (7.35 g)
- 5% (w/w) sodium bisulfite solution (200.0 g)

Procedure:

- **Reaction Setup:** In a suitable reactor, accurately weigh 147.0 g (1.00 mol) of 1,4-dichlorobenzene. Add 515 g of carbon tetrachloride as a solvent and stir until the solid is completely dissolved.
- **Catalyst Addition:** To the solution, add 7.35 g of anhydrous aluminum chloride, which acts as a Lewis acid catalyst.
- **Reaction Conditions:** Stir the mixture for 15 minutes, then raise the temperature of the reaction system to 35°C to initiate the bromination reaction.
- **Quenching:** Upon completion of the reaction, add 200.0 g of a 5% mass fraction sodium bisulfite solution to the reaction mixture. Continue adding the solution until the color of the mixture becomes colorless, indicating that excess bromine has been quenched.
- **Workup and Separation:** Allow the mixture to stand and separate into layers. Separate the organic phase (carbon tetrachloride layer).
- **Purification:** Concentrate the resulting carbon tetrachloride layer by distillation to obtain the crude product. Further purification by distillation can separate the unreacted 1,4-dichlorobenzene, the desired product 1-bromo-2,5-dichlorobenzene (an isomer of **2-bromo-1,4-dichlorobenzene**), and the side-product 1,4-dibromo-2,5-dichlorobenzene.[3]

Workflow and Pathway Visualization

The following diagrams illustrate the synthesis workflow and the logical progression of the experimental procedure.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Bromo-1,4-dichlorobenzene**.

Safety Information

2-Bromo-1,4-dichlorobenzene is toxic if swallowed, inhaled, or absorbed through the skin and may cause irritation to the skin, eyes, and respiratory system.[6] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-BROMO-1,4-DICHLOROBENZENE | CAS 1435-50-3 [matrix-fine-chemicals.com]
- 2. 2-Bromo-1,4-dichlorobenzene | C₆H₃BrCl₂ | CID 15033 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-1,4-dichlorobenzene | 1435-50-3 [chemicalbook.com]
- 4. 2-Bromo-1,4-dichlorobenzene 97 1435-50-3 [sigmaaldrich.com]
- 5. 2-Bromo-1,4-dichlorobenzene | CAS#:19393-92-1 | Chemsrcc [chemsrc.com]
- 6. Page loading... [guidechem.com]
- To cite this document: BenchChem. [2-Bromo-1,4-dichlorobenzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150605#2-bromo-1-4-dichlorobenzene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com